

Read-Across Assessment for N-Nitroso Quinapril Carcinogenicity: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Quinapril*

CAS No.: 2922985-13-3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive read-across assessment of the carcinogenic potential of **N-Nitroso Quinapril**, a nitrosamine drug substance-related impurity (NDSRI). By leveraging data from structurally similar compounds and detailing the underlying scientific principles and experimental evidence, this document offers a robust framework for risk evaluation.

Executive Summary

Recent comprehensive assessments have concluded that **N-Nitroso Quinapril** is non-mutagenic and non-carcinogenic.^{[1][2]} This is attributed to its molecular structure, specifically steric hindrance and branching at the α -carbon position, which are predicted to inhibit the metabolic bioactivation required to initiate a carcinogenic response.^{[1][2]} This guide presents a comparative analysis, contrasting the predicted safety profile of **N-Nitroso Quinapril** with potent carcinogenic nitrosamines, N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), to highlight the critical role of molecular structure in determining carcinogenic potential.

Read-Across Assessment Framework

Read-across is a toxicological assessment method that uses data from well-studied analogous compounds to predict the toxicity of a substance with limited data. This approach is widely accepted by regulatory bodies such as the FDA and EMA for the risk assessment of nitrosamine impurities.^{[3][4]} The fundamental principle is that structurally similar compounds are likely to have similar toxicological properties.

For **N-Nitroso Quinapril**, the read-across approach involves:

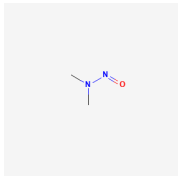
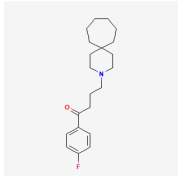
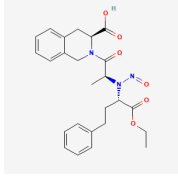
- Target Compound: **N-Nitroso Quinapril**
- Analogue Compounds: Structurally related nitrosamines with known carcinogenic potential (e.g., NDMA, NDEA).
- Hypothesis: The structural features of **N-Nitroso Quinapril**, particularly the steric bulk around the N-nitroso group, prevent the metabolic activation (α -hydroxylation) that is essential for the carcinogenicity of simple nitrosamines like NDMA and NDEA.^{[1][2]}

Below is a diagram illustrating the logical workflow of this read-across assessment.

Read-Across Assessment Workflow

Comparative Carcinogenicity Data

The following table summarizes the carcinogenic potency of the potent carcinogens NDMA and NDEA, which serve as comparators in this read-across assessment. The TD50 value represents the chronic dose rate that would induce tumors in 50% of the test animals. A lower TD50 value indicates higher carcinogenic potency.

Compound	Structure	Species	Target Organ(s)	TD50 (mg/kg/day)	Carcinogenic Potency
N-Nitrosodimethylamine (NDMA)		Rat	Liver, Kidney, Lung	0.096[5][6][7]	High
N-Nitrosodiethylamine (NDEA)		Rat	Liver, Esophagus	0.033[6][8]	High
N-Nitroso Quinapril		-	-	Not Established (Predicted Negligible)	Negligible[1][2]

Mechanism of Action: Metabolic Activation of Carcinogenic Nitrosamines

The carcinogenicity of simple N-nitrosamines like NDMA and NDEA is dependent on their metabolic activation by cytochrome P450 (CYP) enzymes, primarily CYP2E1 and CYP2A6.[1][9][10] This process, known as α -hydroxylation, is the critical initiating step. The resulting unstable α -hydroxy nitrosamine decomposes to a highly reactive diazonium ion, which can then alkylate DNA, leading to mutations and potentially cancer.[9][11][12]

The proposed mechanism for the lack of carcinogenicity in **N-Nitroso Quinapril** is the steric hindrance around the α -carbon atoms, which prevents the necessary enzymatic α -hydroxylation.[1][2]

The following diagram illustrates the metabolic activation pathway for carcinogenic nitrosamines.

Metabolic Activation of N-Nitrosamines

Experimental Protocols for Key Genotoxicity Assays

The conclusion that **N-Nitroso Quinapril** is non-mutagenic is supported by a weight of evidence from several in vitro and in vivo studies, including the in vivo liver comet assay and the Big Blue® transgenic rodent mutation assay.^{[1][2]}

In Vivo Alkaline Comet Assay

Objective: To detect DNA strand breaks in cells.

Methodology:

- **Animal Dosing:** Male and female rodents are administered the test substance (**N-Nitroso Quinapril**) or a control (vehicle or positive control) typically via oral gavage for a specified period.
- **Tissue Collection:** At the end of the dosing period, animals are euthanized, and target organs (e.g., liver) are collected.
- **Cell Isolation:** Single-cell suspensions are prepared from the collected tissues.
- **Electrophoresis:** The isolated cells are embedded in agarose on a microscope slide, lysed to remove membranes and cytoplasm, and then subjected to electrophoresis under alkaline conditions.
- **Visualization and Analysis:** The DNA is stained with a fluorescent dye and visualized under a microscope. Damaged DNA, containing strand breaks, migrates further in the electric field, forming a "comet" shape. The extent of DNA damage is quantified by measuring the length and intensity of the comet tail.^{[2][13][14]}

Big Blue® Transgenic Rodent (TGR) Mutation Assay

Objective: To detect in vivo gene mutations in any tissue.

Methodology:

- **Animal Model:** The assay utilizes Big Blue® transgenic mice or rats, which contain multiple copies of a lambda phage shuttle vector (containing the lacI and cII target genes) integrated into their genome.^{[6][15][16]}

- Dosing: The transgenic rodents are exposed to the test substance (**N-Nitroso Quinapril**) over a period, typically 28 days.[15][16]
- DNA Extraction: Following the exposure period, genomic DNA is extracted from various tissues of interest.
- In Vitro Packaging and Plating: The shuttle vectors are rescued from the genomic DNA using in vitro packaging extracts and are then used to infect E. coli. These bacteria are plated on a selective medium.
- Mutation Scoring: Mutations in the target genes are identified by a color change in the bacterial colonies. The mutant frequency is calculated by comparing the number of mutant plaques to the total number of plaques.[6][16]

Conclusion

The read-across assessment, supported by robust experimental data, strongly indicates that **N-Nitroso Quinapril** is not carcinogenic. The structural features of the molecule, specifically the steric hindrance around the N-nitroso group, are predicted to prevent the metabolic activation that is a prerequisite for the carcinogenicity of many other nitrosamines. This understanding is critical for the accurate risk assessment of nitrosamine drug substance-related impurities and for guiding the development of safer pharmaceuticals.

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